

Isoliquiritin Apioside chemical structure and properties.

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Compound of Interest

Compound Name: *Isoliquiritin Apioside*

Cat. No.: *B183306*

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This in-depth technical guide provides a comprehensive overview of **Isoliquiritin Apioside**, a natural flavonoid glycoside, for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Isoliquiritin Apioside, also known as Neolicucuroside, is a chalcone glycoside found in the roots of *Glycyrrhiza uralensis* (licorice).^[1] Its structure consists of an isoliquiritigenin backbone linked to a β -D-apiofuranosyl-(1 $\rightarrow$ 2)- β -D-glucopyranosyl moiety.

Table 1: Chemical Identifiers and Properties of **Isoliquiritin Apioside**

Property	Value	Source
IUPAC Name	(E)-3-[4-[(2S,3R,4S,5S,6R)-3-[(2S,3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-2-yl]oxy-4,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]-1-(2,4-dihydroxyphenyl)prop-2-en-1-one	[2]
CAS Number	120926-46-7	[2]
Molecular Formula	C ₂₆ H ₃₀ O ₁₃	[2][3]
Molecular Weight	550.51 g/mol	[3]
Canonical SMILES	<chem>C1--INVALID-LINK--O[C@@H]2--INVALID-LINK--/C=C/C(=O)C4=C(C=C(C=C4)O)O)CO)O)O)O">C@@(CO)O</chem>	
InChI Key	VMMVZVPAYFZNBM-KVFWHIKKSA-N	

Table 2: Physicochemical Properties of **Isoliquiritin Apioside**

Property	Value	Source
Appearance	Yellow to orange powder	[4][5]
Solubility	Soluble in DMSO, Methanol, Ethanol, Acetone, Chloroform, Dichloromethane, Ethyl Acetate. Slightly soluble in water.	[3][4][5][6]
Storage	Store at -20°C, protected from light.	[3][4][6]
Purity	>98% (commercially available)	[7]
Boiling Point (Predicted)	901.0 ± 65.0 °C	[4][5]
Density (Predicted)	1.63 g/cm ³	[4][5]
pKa (Predicted)	7.46 ± 0.35	[4][5]

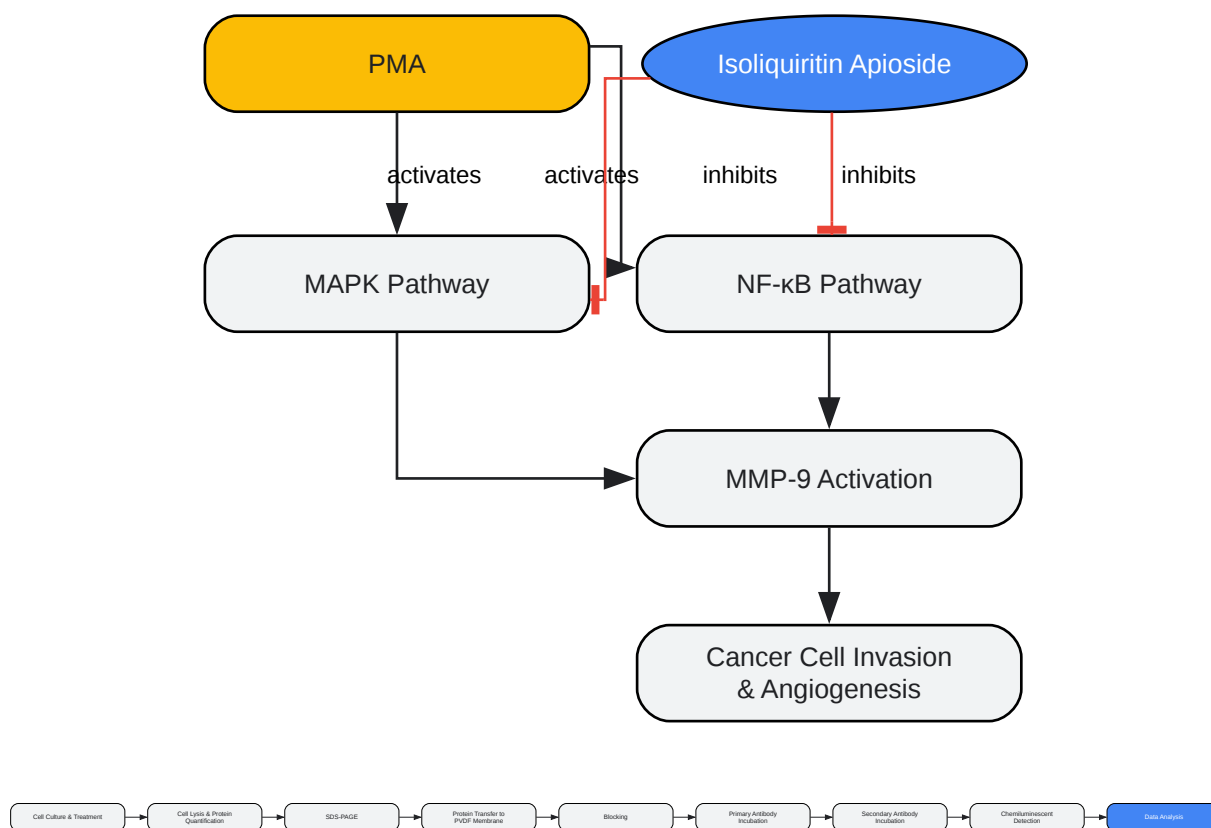
Biological Activities and Signaling Pathways

Isoliquiritin Apioside exhibits a range of biological activities, including anti-cancer, anti-inflammatory, and antioxidant effects. It has been shown to modulate key signaling pathways involved in cellular processes like proliferation, angiogenesis, and metastasis.

Anti-Cancer Activity

Isoliquiritin Apioside has demonstrated potential as an anti-cancer agent by suppressing the invasiveness and angiogenesis of cancer cells.[6] This is achieved, in part, through the inhibition of matrix metalloproteinases (MMPs), particularly MMP-9.

Phorbol-12-myristate-13-acetate (PMA), a potent tumor promoter, induces the expression and activity of MMP-9, which plays a crucial role in the degradation of the extracellular matrix, a key step in cancer cell invasion and metastasis. **Isoliquiritin Apioside** has been shown to significantly decrease PMA-induced MMP-9 activity.[6] This inhibitory effect is mediated through the suppression of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) signaling pathways.[8]



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